

2,4,6-Tribromopyrimidine: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: 2,4,6-Tribromopyrimidine

Cat. No.: B1331206

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and storage requirements for **2,4,6-Tribromopyrimidine**. The information is intended to support researchers, scientists, and drug development professionals in maintaining a safe laboratory environment.

Chemical and Physical Properties

While detailed experimental data is not uniformly available, the following table summarizes key physical and chemical properties for **2,4,6-Tribromopyrimidine**.

Property	Value
Molecular Formula	C ₄ HBr ₃ N ₂
Molecular Weight	316.78 g/mol
Appearance	Off-white to light yellow powder
Melting Point	108-113°C[1]
Boiling Point	369.1°C at 760 mmHg[1]
Density	2.545 g/cm ³ [1]
CAS Number	36847-11-7[2]

Hazard Identification and Classification

2,4,6-Tribromopyrimidine is classified as a hazardous substance. The following table outlines its GHS classification.^[3]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed ^[3]
Skin Corrosion/Irritation	2	H315: Causes skin irritation ^[3]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage ^[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation ^[3]

Signal Word: Danger^[1]^[3]

Pictograms:

- Corrosion
- Irritant

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is mandatory when handling **2,4,6-Tribromopyrimidine**.

Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.^[1]^[4]
- Ensure that an eyewash station and safety shower are readily accessible.^[5]

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][5]
- **Skin Protection:**
 - Wear impervious gloves (e.g., nitrile rubber) that have been inspected for integrity before use.[4]
 - Wear a lab coat or other protective clothing to prevent skin contact.[5]
- **Respiratory Protection:** If working outside of a fume hood or if dust generation is likely, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

General Hygiene Practices

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[1]
- Wash hands thoroughly after handling.[1]
- Remove contaminated clothing and wash it before reuse.[1]

First Aid Measures

In the event of exposure, follow these first aid protocols and seek immediate medical attention.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them comfortable for breathing. If the person feels unwell, get medical help. [1]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of water. If skin irritation occurs, get medical help. [1]
Eye Contact	Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical help. [1]
Ingestion	If swallowed, get medical help. Rinse the mouth. [1]

Storage and Disposal

Proper storage and disposal are crucial to maintaining a safe laboratory environment.

Storage Conditions

- Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)
- The storage area should be dry and cool.[\[1\]](#)
- Store locked up.[\[1\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[5\]](#)[\[6\]](#)

Disposal

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[1\]](#)

Experimental Protocols Workflow

The following diagram illustrates a general workflow for the safe handling of **2,4,6-Tribromopyrimidine** in a laboratory setting.



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Caption: Workflow for Safe Handling of **2,4,6-Tribromopyrimidine**.

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